

Application Note: Mass Spectrometry Analysis of 3-Fluoro-6-methyl-2-nitrophenol

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Compound of Interest

Compound Name: 3-Fluoro-6-methyl-2-nitrophenol

CAS No.: 849353-45-3

Cat. No.: B1444786

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Abstract

This application note details the structural characterization and quantitative analysis of **3-Fluoro-6-methyl-2-nitrophenol** (FMNP) using both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). FMNP is a critical intermediate in the synthesis of agrochemicals and pharmaceuticals.^[1] Its amphoteric nature, driven by the electron-withdrawing nitro and fluoro groups adjacent to the phenolic hydroxyl, presents specific analytical challenges. This guide provides optimized protocols for silylation-based GC-MS profiling and high-sensitivity ESI(-) LC-MS/MS quantitation, ensuring robust detection limits and structural confirmation.

Introduction & Compound Properties^{[1][2][3][4][5][6][7]}

3-Fluoro-6-methyl-2-nitrophenol (CAS: 849353-45-3) features a crowded substitution pattern that significantly influences its mass spectral behavior. The ortho-nitro group facilitates intramolecular hydrogen bonding with the phenolic hydroxyl, increasing volatility but also creating specific fragmentation channels (the "ortho effect").

Physicochemical Profile

Property	Value	Analytical Implication
Formula	C	Monoisotopic Mass: 171.03 g/mol
	H	
	FNO	
Acidity (pKa)	~6.8 - 7.2 (Est.)	Highly ionizable in negative mode ESI.
Boiling Point	~280°C	Requires derivatization for reliable GC peak shape.
LogP	~2.1	Retains well on C18 and PFP (Pentafluorophenyl) columns.

GC-MS Analysis: Impurity Profiling & ID

Objective: Structural confirmation and purity assessment. Challenge: Free nitrophenols exhibit severe peak tailing and adsorption in GC inlets due to the acidic hydroxyl group interacting with active silanol sites. Solution: Derivatization using BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) to form the trimethylsilyl (TMS) ether.

Experimental Protocol (Derivatization)

- Stock Preparation: Dissolve 10 mg FMNP in 10 mL Ethyl Acetate.
- Aliquot: Transfer 100 µL of stock to a GC vial.
- Reagent Addition: Add 50 µL BSTFA + 1% TMCS (Trimethylchlorosilane catalyst).
- Incubation: Cap and heat at 65°C for 30 minutes. Note: Heat is required to overcome steric hindrance from the ortho-nitro group.
- Dilution: Dilute to 1 mL with anhydrous Ethyl Acetate.
- Injection: Inject 1 µL in Split mode (10:1).

GC-MS Instrument Conditions

- Column: Rxi-5Sil MS (30 m x 0.25 mm x 0.25 µm) or equivalent.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet Temp: 260°C.
- Oven Program: 60°C (1 min) → 15°C/min → 300°C (3 min).
- Ionization: Electron Impact (EI) @ 70 eV.

Interpretation of EI Spectrum (TMS Derivative)

The derivatization replaces the active proton (H) with a TMS group (+72 Da).

- Derivative MW: $171 + 72 - 1 = 242$ Da.

m/z Ion	Identity	Mechanistic Origin
242	[M] ^{•+}	Molecular Ion (Stable due to aromatic ring).
227	[M-CH]] ⁺	Loss of methyl group from TMS (Diagnostic for silyl ethers).
196	[M-NO]] ⁺	Loss of nitro group (Common in nitroaromatics).
73	[Si(CH))] ⁺	Trimethylsilyl cation (Base peak for TMS derivatives).

LC-MS/MS Analysis: Trace Quantitation

Objective: High-sensitivity quantitation in biological fluids or environmental water. Methodology: Negative Electrospray Ionization (ESI-) is mandatory. Positive mode is ineffective due to the

lack of basic sites for protonation.

LC Method Parameters[8][9]

- Column: Kinetex F5 (Pentafluorophenyl) or C18, 100 x 2.1 mm, 1.7 μ m.
 - Rationale: PFP phases offer superior selectivity for halogenated aromatics via pi-pi and dipole interactions.
- Mobile Phase A: 5 mM Ammonium Acetate in Water (pH unadjusted).
- Mobile Phase B: Methanol (LC-MS Grade).
- Gradient: 10% B (0-1 min) → 90% B (6 min) → 90% B (8 min).
- Flow Rate: 0.35 mL/min.

MS/MS Source Parameters (ESI Negative)

- Spray Voltage: -2500 V (Phenols ionize easily; high voltage causes discharge).
- Capillary Temp: 325°C.
- Sheath Gas: 45 Arb.
- Aux Gas: 10 Arb.

MRM Transition Table

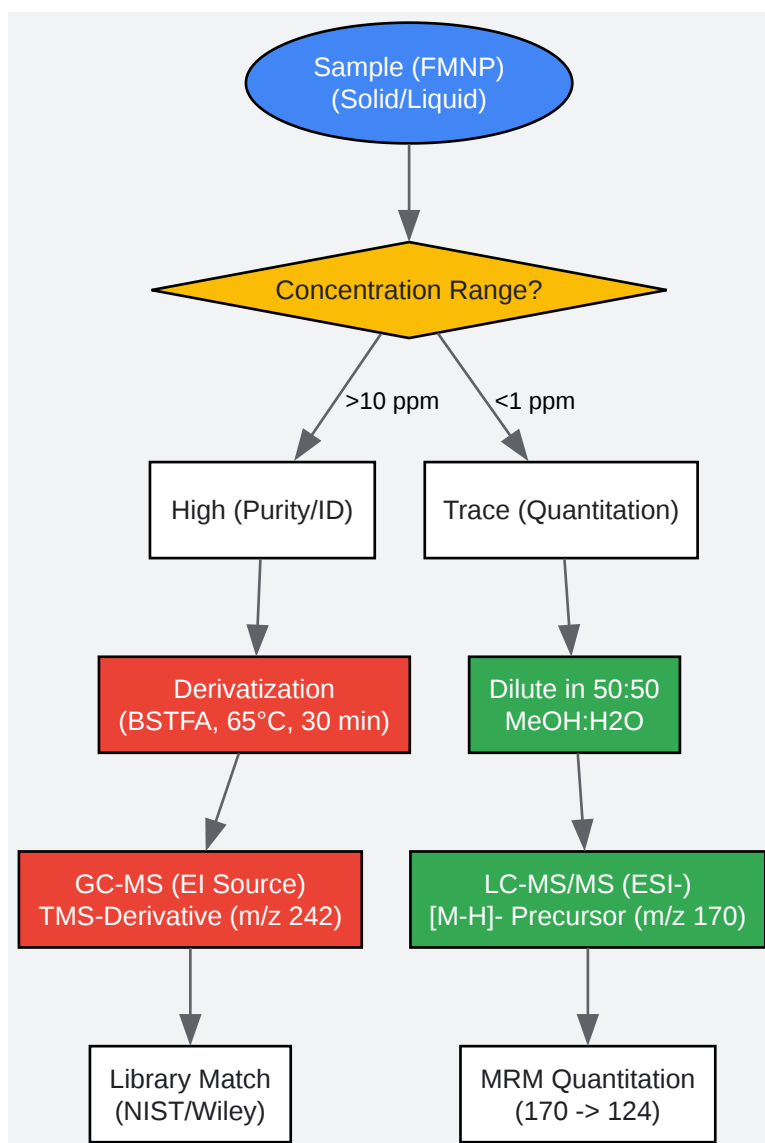
The precursor ion is the deprotonated molecule $[M-H]^-$ (m/z 170).

Precursor (m/z)	Product (m/z)	Collision Energy (V)	Loss Identity	Role
170.0	124.0	22	Loss of NO (46 Da)	Quantifier (Most abundant)
170.0	140.0	18	Loss of NO (30 Da)	Qualifier 1 (Ortho-rearrangement)
170.0	123.0	28	Loss of HNO	Qualifier 2

Fragmentation Mechanism & Workflow Visualization

The following diagrams illustrate the analytical workflow and the specific fragmentation pathways governed by the ortho-nitro effect.

Diagram 1: Analytical Workflow for FMNP

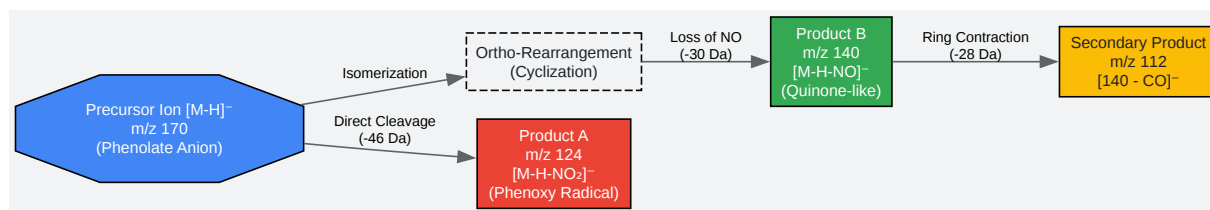


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Caption: Decision matrix for selecting GC-MS vs. LC-MS/MS based on analytical requirements.

Diagram 2: ESI(-) Fragmentation Pathway

In negative mode, the ortho-nitro group allows for a characteristic rearrangement involving the loss of NO, distinct from the standard NO₂ loss.



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Caption: Proposed ESI(-) fragmentation pathways showing the competition between direct nitro loss and ortho-rearrangement.

Troubleshooting & Optimization

Peak Tailing (LC-MS)

- Cause: Interaction between the phenol moiety and residual silanols on the column stationary phase.
- Fix: Ensure the mobile phase pH is controlled. While phenols are ionized at neutral pH, using a slightly acidic buffer (pH 5 with Ammonium Acetate) often sharpens peaks on C18 columns by suppressing secondary interactions, provided the ESI source is strong enough to maintain ionization.

Signal Suppression

- Observation: Low sensitivity in complex matrices (plasma/soil).
- Fix: Nitrophenols are prone to ion suppression from co-eluting matrix components (phospholipids/humic acids). Implement a Liquid-Liquid Extraction (LLE) step using Methyl tert-butyl ether (MTBE) at acidic pH (pH 2) to extract the neutral phenol, then reconstitute in mobile phase.

Derivatization Failure (GC-MS)

- Observation: Missing peaks or multiple small peaks.

- Fix: The steric bulk of the ortho-nitro and meta-fluoro groups hinders the silylation reagent. Increase reaction time to 60 minutes or switch to MTBSTFA to form the TBDMS derivative (MW +114), which is more hydrolytically stable than TMS.

References

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Sources

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